

Application Notes and Protocols for VTP-27999

TFA Stock Solution Preparation

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Compound of Interest

Compound Name: VTP-27999 TFA

Cat. No.: B611721

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Abstract

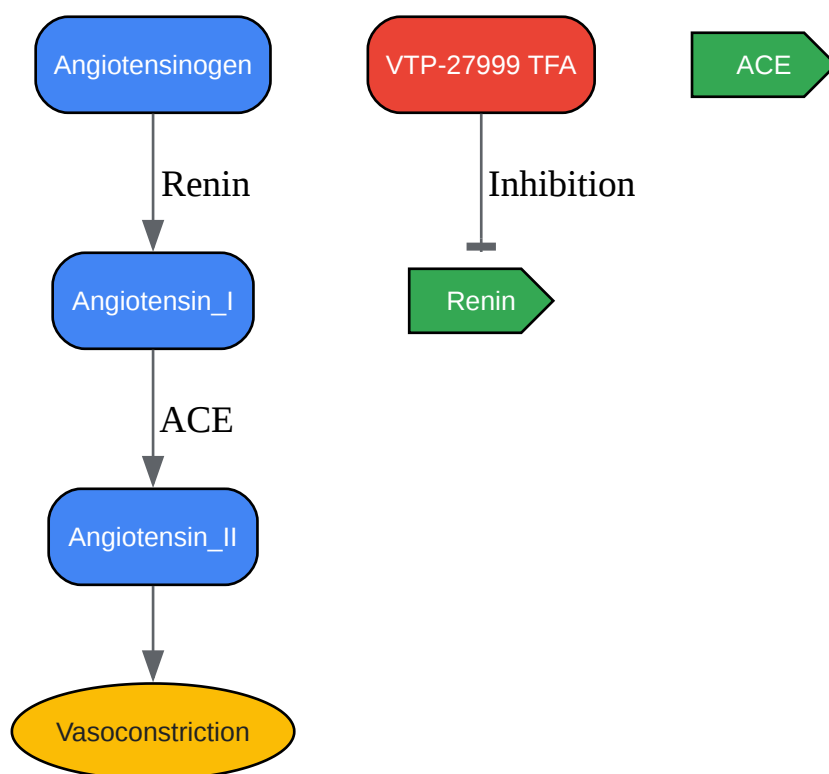
VTP-27999 is a potent and selective alkyl amine renin inhibitor investigated for its potential in treating hypertension and related end-organ diseases.[1][2][3] As a key component of the renin-angiotensin-aldosterone system (RAAS), renin plays a crucial role in blood pressure regulation.[4][5] VTP-27999 effectively blocks this system's cascade at its rate-limiting step. This document provides a detailed protocol for the preparation of a VTP-27999 trifluoroacetate (TFA) stock solution in dimethyl sulfoxide (DMSO), ensuring solution integrity and suitability for various in vitro and in vivo research applications.

Introduction to VTP-27999 TFA

VTP-27999 is a direct renin inhibitor with a high degree of selectivity.[4][6] The trifluoroacetate (TFA) salt form of VTP-27999 typically offers enhanced water solubility and stability compared to its free base form.[2] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. DMSO is a common solvent for such compounds due to its broad solubilizing capacity. However, proper handling and storage are essential to maintain the compound's activity and prevent degradation.

Mechanism of Action: Renin Inhibition

VTP-27999 functions as a direct inhibitor of renin, an aspartyl protease that catalyzes the conversion of angiotensinogen to angiotensin I. This is the initial and rate-limiting step in the RAAS pathway. By blocking this step, VTP-27999 effectively reduces the downstream production of angiotensin II, a potent vasoconstrictor, thereby contributing to a decrease in blood pressure.



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Caption: **VTP-27999 TFA** signaling pathway.

Materials and Equipment

Reagents

- **VTP-27999 TFA** (trifluoroacetate salt) powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity

Equipment

- Analytical balance

- Vortex mixer
- Sonicator (optional)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated micropipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Quantitative Data Summary

The following table summarizes the key quantitative information for **VTP-27999 TFA**.

Parameter	Value	Reference
Chemical Formula	$C_{28}H_{42}ClF_3N_4O_7$	[1]
Molecular Weight	639.10 g/mol	[1]
CAS Number	1013937-63-7	[1]
Appearance	Colorless to light yellow oil or crystalline solid	[1][6]
Purity	≥98%	[6]
Solubility in DMSO	Up to 100 mg/mL (156.47 mM)	[7]
IC ₅₀ (human renin)	0.47 nM	[6][7]

Experimental Protocol: Preparation of a 10 mM VTP-27999 TFA Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution. Adjust calculations accordingly for different desired concentrations.

Pre-Preparation

- Allow the **VTP-27999 TFA** vial to equilibrate to room temperature for at least 30-60 minutes before opening to prevent condensation of moisture, which can affect compound stability.
- Ensure all equipment is clean, dry, and calibrated.
- Perform all steps in a well-ventilated area or a chemical fume hood.

Calculation of Required Mass

To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

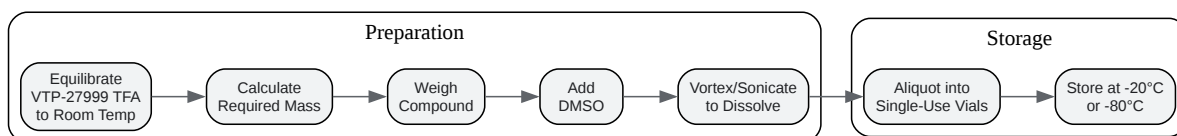
Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 639.10 \text{ g/mol} / 1000 = 6.391 \text{ mg}$

Step-by-Step Procedure

- Weighing: Carefully weigh out the calculated amount of **VTP-27999 TFA** powder using an analytical balance and place it into a sterile amber vial.
- Solvent Addition: Add the desired volume of anhydrous DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the vial and vortex for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If precipitation or cloudiness occurs, gentle warming (not exceeding 40°C) and/or sonication for 5-10 minutes can be used to aid dissolution.^[1]
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed amber vials or polypropylene tubes. This prevents repeated freeze-thaw

cycles which can degrade the compound.[8]

- Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Storage Conditions:
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[1][8][9]
 - For short-term storage (up to 1 month), store at -20°C.[1][8][9]
 - Solutions should be stored in a sealed container, away from moisture.[1]



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Caption: Experimental workflow for **VTP-27999 TFA** stock solution preparation.

Safety and Handling Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling **VTP-27999 TFA** and DMSO.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin. Avoid direct contact.
- Handle the **VTP-27999 TFA** powder in a manner that minimizes dust generation.
- Dispose of all waste materials according to institutional and local regulations.

Quality Control

- **Visual Inspection:** Before each use, visually inspect the stock solution for any signs of precipitation or color change. If observed, the solution may need to be gently warmed and vortexed again. If precipitation persists, the solution may be supersaturated or degraded and should be discarded.
- **Fresh Solutions:** It is recommended to prepare fresh working solutions from the stock solution for each experiment.^[1]
- **Avoid Moisture:** Use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound and promote degradation.^[7]

By following this detailed protocol, researchers can confidently prepare **VTP-27999 TFA** stock solutions that are stable and suitable for a wide range of scientific investigations into the renin-angiotensin-aldosterone system.

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